

Application Note: High-Resolution Aggregate Analysis of Monoclonal Antibodies Using SUPERDEX 75

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *SUPERDEX 75*

CAS No.: *133249-26-0*

Cat. No.: *B1179487*

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Abstract

This application note details a robust and reproducible protocol for the quantitative analysis of monoclonal antibody (mAb) aggregates using the **SUPERDEX 75** 10/300 GL size-exclusion chromatography (SEC) column. Aggregation of therapeutic proteins is a critical quality attribute (CQA) that can impact product efficacy and immunogenicity. The **SUPERDEX 75** column, with its composite matrix of cross-linked agarose and dextran, provides high-resolution separation of mAb monomers from dimers and higher-order aggregates, enabling accurate quantification. [1][2] This protocol is intended for researchers, scientists, and drug development professionals involved in the characterization and quality control of monoclonal antibodies.

Introduction

Monoclonal antibodies are a major class of biotherapeutics, and ensuring their quality, safety, and efficacy is paramount. During production and storage, mAbs can form aggregates, which are a primary concern as they can lead to reduced therapeutic activity and have the potential to elicit an immunogenic response in patients.[3] Size-exclusion chromatography (SEC) is the

industry-standard method for the separation and quantification of these aggregates due to its gentle, non-denaturing separation mechanism based on the hydrodynamic radius of the molecules.[4][5]

The **SUPERDEX 75** column is well-suited for the analysis of proteins with molecular weights in the range of 3,000 to 70,000 Da.[1][6] While a typical IgG monomer is approximately 150 kDa, the fractionation range of the **Superdex 75** makes it particularly effective for the analysis of smaller antibody fragments and can also be used for screening purposes in aggregate analysis. For higher resolution of full-size mAb monomers and dimers, a column with a larger fractionation range, such as the Superdex 200, is often preferred; however, the principles and mobile phases outlined here are broadly applicable. This protocol provides a detailed methodology for the use of **SUPERDEX 75** for mAb aggregate analysis.

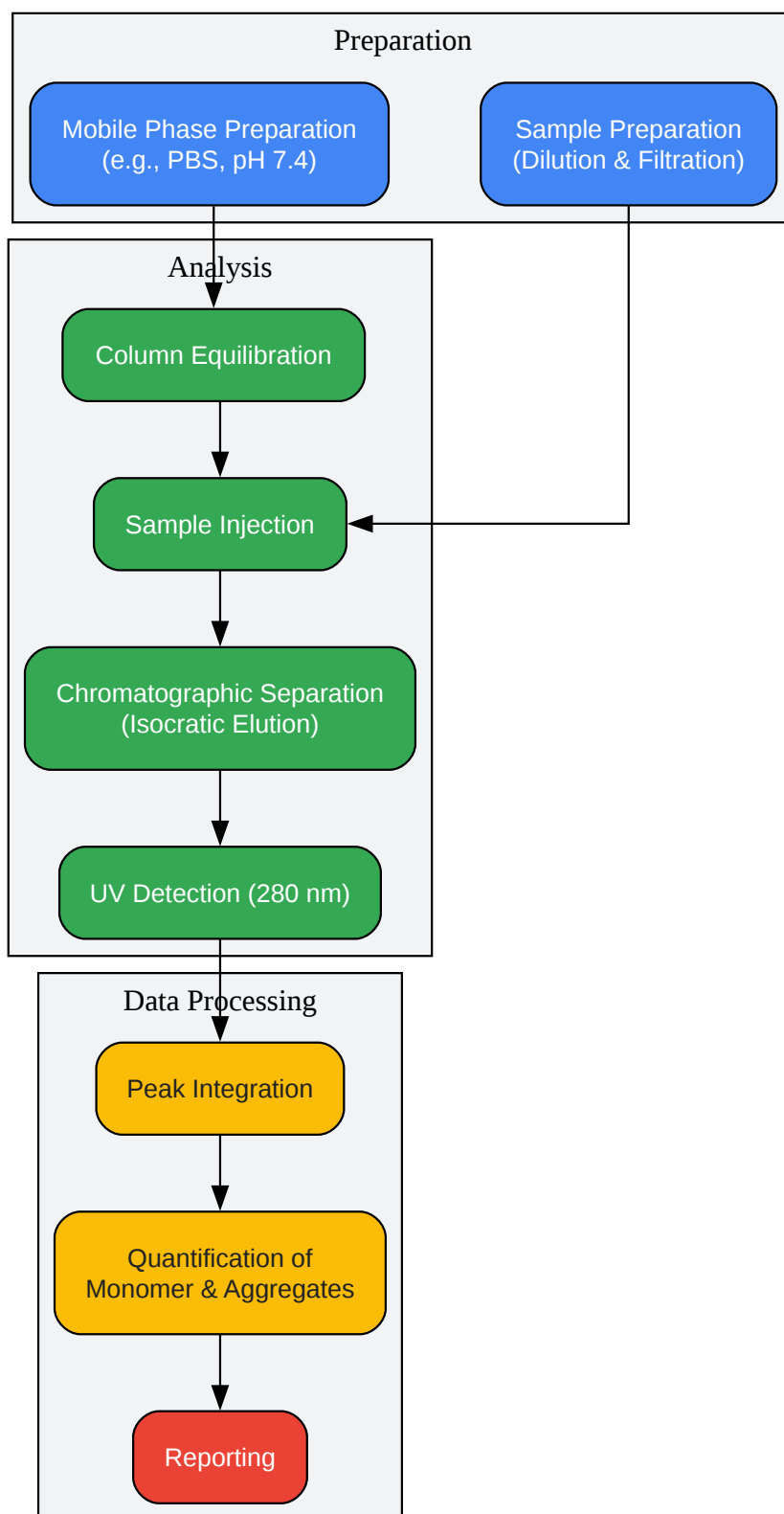
Materials and Methods

Materials

- Column: **SUPERDEX 75** 10/300 GL (or **SUPERDEX 75** Increase 10/300 GL)
- Chromatography System: An HPLC or FPLC system equipped with a UV detector (280 nm). A bio-inert system is recommended to prevent protein adsorption.[4]
- Mobile Phase Components:
 - Sodium Phosphate (monobasic and dibasic)
 - Sodium Chloride (NaCl)
 - Ultrapure water
- Sample: Monoclonal antibody preparation
- Filters: 0.22 µm syringe filters for mobile phase and sample filtration.

Experimental Workflow

The overall experimental workflow for the aggregate analysis of monoclonal antibodies using **SUPERDEX 75** is depicted below.



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Figure 1: Experimental workflow for mAb aggregate analysis.

Detailed Experimental Protocol

Mobile Phase Preparation

A common mobile phase for SEC of monoclonal antibodies is a phosphate buffer containing salt to minimize secondary interactions between the protein and the stationary phase.[3][4]

- Recommended Mobile Phase: 50 mM Sodium Phosphate, 150 mM Sodium Chloride, pH 7.0.
- Preparation:
 - Prepare a solution of 50 mM sodium phosphate by dissolving the appropriate amounts of monobasic and dibasic sodium phosphate in ultrapure water.
 - Add sodium chloride to a final concentration of 150 mM.
 - Adjust the pH to 7.0 using 1 M NaOH or 1 M HCl.
 - Filter the mobile phase through a 0.22 µm filter and degas thoroughly before use.

Sample Preparation

Proper sample preparation is crucial to obtain accurate and reproducible results.

- Thaw the monoclonal antibody sample on ice.
- If necessary, dilute the sample with the mobile phase to a final concentration of 1-10 mg/mL.
[6]
- Filter the sample through a 0.22 µm syringe filter to remove any particulate matter.[6]
- The recommended injection volume is between 25 µL and 100 µL for a 10/300 GL column.[6]

Chromatographic Conditions

The following are typical chromatographic conditions for the aggregate analysis of mAbs on a **SUPERDEX 75** 10/300 GL column.

Parameter	Value
Column	SUPERDEX 75 10/300 GL
Mobile Phase	50 mM Sodium Phosphate, 150 mM NaCl, pH 7.0
Flow Rate	0.5 mL/min
Column Temperature	25 °C (Ambient)
Detection	UV at 280 nm
Injection Volume	50 µL
Run Time	30 minutes

System and Column Equilibration

- Purge the pump with the mobile phase to remove any air bubbles.
- Equilibrate the **SUPERDEX 75 10/300 GL** column with at least 2 column volumes of the mobile phase at the operational flow rate (0.5 mL/min).
- Monitor the baseline until it is stable.

Data Analysis and Quantification

- Integrate the peaks in the resulting chromatogram.
- The first major peak to elute corresponds to the higher molecular weight species (aggregates), followed by the main peak representing the monomeric mAb.
- Calculate the percentage of each species by dividing the area of the respective peak by the total area of all peaks and multiplying by 100.

% Aggregate = (Area of Aggregate Peaks / Total Peak Area) * 100

% Monomer = (Area of Monomer Peak / Total Peak Area) * 100

Expected Results and Data Presentation

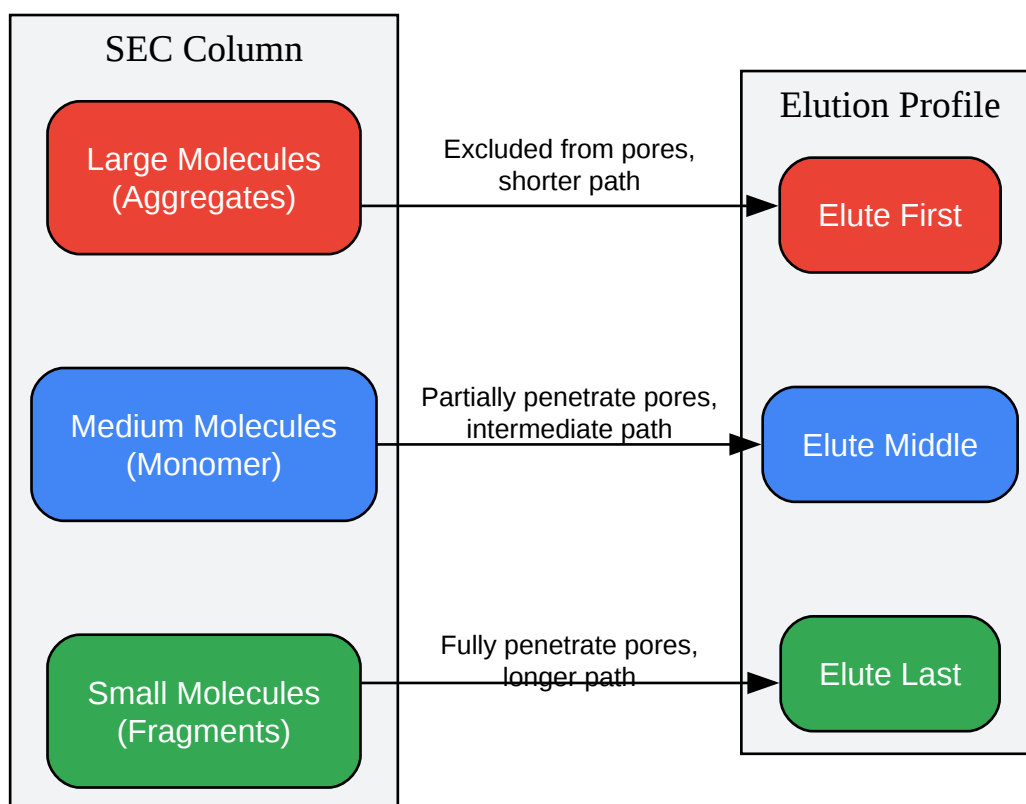
A typical chromatogram will show a large peak for the mAb monomer and smaller, earlier-eluting peaks for the dimer and any higher-order aggregates. The relative peak areas are used to quantify the percentage of each species.

Species	Representative Retention Time (min)	Representative Peak Area (%)
Higher-Order Aggregates	~10-12	0.5 - 2.0
Dimer	~13-15	1.0 - 5.0
Monomer	~16-18	93.0 - 98.5

Note: Retention times are approximate and can vary depending on the specific mAb, chromatography system, and exact experimental conditions.

Logical Relationship of SEC Separation

The separation principle of size-exclusion chromatography is based on the differential partitioning of molecules between the mobile phase and the pores of the stationary phase.



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Figure 2: Principle of Size-Exclusion Chromatography.

Troubleshooting

Issue	Possible Cause	Suggested Solution
Poor Peak Shape (Tailing)	Secondary interactions with the column matrix.	Increase the salt concentration of the mobile phase (e.g., to 200-300 mM NaCl).
Low Resolution	High flow rate.	Decrease the flow rate (e.g., to 0.25-0.4 mL/min).
Sample overload.	Reduce the injection volume or sample concentration.	
Ghost Peaks	Carryover from previous injections.	Implement a column cleaning-in-place (CIP) procedure as recommended by the manufacturer.
High Backpressure	Clogged column frit or particulate matter in the sample/mobile phase.	Filter all samples and mobile phases. If necessary, reverse the column and wash with filtered, degassed water.

Conclusion

This application note provides a comprehensive protocol for the aggregate analysis of monoclonal antibodies using a **SUPERDEX 75 10/300 GL** column. The described method is robust, reproducible, and suitable for the routine quality control of mAb therapeutics. By following this protocol, researchers can accurately quantify the levels of aggregates, ensuring the quality and safety of their biopharmaceutical products.

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- To cite this document: BenchChem. [Application Note: High-Resolution Aggregate Analysis of Monoclonal Antibodies Using SUPERDEX 75]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1179487/docs#application-note-high-resolution-aggregate-analysis-of-monoclonal-antibodies-using-superdex-75>]

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